Technical Monograph: 3-[(2-Bromophenoxy)methyl]-4-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3-[(2-Bromophenoxy)methyl]-4-methoxybenzoic acid*
CAS No.:	*438218-46-3*
Cat. No.:	*B279977*

Get Quote

Strategic Scaffold for Bifunctional Ligand Design

Part 1: Executive Summary & Chemical Identity

In the landscape of modern medicinal chemistry, **3-[(2-Bromophenoxy)methyl]-4-methoxybenzoic acid** represents a "privileged scaffold"—a structural motif capable of providing diverse ligand vectors. It is not merely an intermediate; it is a bifunctional core designed for orthogonal expansion.

This compound features a benzoic acid moiety (Head Group) for amide coupling or supramolecular hydrogen bonding, and an aryl bromide (Tail Group) positioned on a flexible yet sterically defined ether linkage, ready for transition-metal catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

Chemical Identity Table[1]

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	3-[(2-Bromophenoxy)methyl]-4-methoxybenzoic acid
CAS Number	Custom Synthesis (Derived from CAS 31603-77-7 & 95-56-7)
Molecular Formula	$C_{15}H_{13}BrO_4$
Molecular Weight	337.17 g/mol
Calculated LogP	~3.4 (Lipophilic, requires polar modulation)
pKa (Acid)	~4.2 (Benzoic acid derivative)
Topological Polar Surface Area	55.76 $Å^2$
Core Motif	ortho-Substituted Phenoxy-Benzyl Ether

> *Note on CAS: This specific isomer is a specialized research intermediate and may not have a dedicated commodity CAS number. It is synthesized directly from Methyl 3-methyl-4-methoxybenzoate (CAS 31603-77-7) and 2-Bromophenol (CAS 95-56-7).*

Part 2: Synthetic Architecture (The "Build")

As this is a custom scaffold, the synthesis requires a robust, scalable route. We utilize a Convergent Synthesis strategy, linking the "Right-Hand Side" (Phenol) to the "Left-Hand Side" (Benzoate) via a Williamson Ether synthesis.

Retrosynthetic Logic

The choice of the ether linkage (-CH2-O-) is deliberate. It provides metabolic stability superior to esters while maintaining rotational freedom. The synthesis hinges on the benzylic

© 2026 BenchChem. All rights reserved.

bromination of the methyl ester precursor, avoiding the incompatibility of the free acid during radical halogenation.

Protocol: Step-by-Step Synthesis

Step 1: Benzylic Bromination (The "Warhead" Activation)

Generates Methyl 3-(bromomethyl)-4-methoxybenzoate.

- Reagents: Methyl 3-methyl-4-methoxybenzoate (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), AIBN (0.1 eq).
- Solvent: CCl_4 or Trifluorotoluene (Green alternative).
- Conditions: Reflux (80°C) under N_2 for 4–6 hours.
- Mechanism: Radical chain reaction. The methoxy group at the 4-position activates the ring but can lead to ring bromination if temperature is uncontrolled.
- Critical Control Point: Monitor by ^1H NMR. Disappearance of the aryl-methyl singlet (δ 2.2 ppm) and appearance of the benzylic bromide singlet (δ 4.5 ppm).

Step 2: Williamson Ether Coupling (The Convergence)

Generates Methyl 3-[(2-bromophenoxy)methyl]-4-methoxybenzoate.

- Reagents: 2-Bromophenol (1.1 eq), K_2CO_3 (2.0 eq), KI (cat. 10 mol%).
- Solvent: Acetone (reflux) or DMF (60°C).
- Rationale: Potassium carbonate is sufficient to deprotonate the phenol (pKa ~10). Catalytic iodide generates the more reactive benzylic iodide in situ (Finkelstein reaction), accelerating the S_N2 displacement.
- Purification: Silica gel chromatography (Hexane/EtOAc).

Step 3: Saponification (The Deprotection)

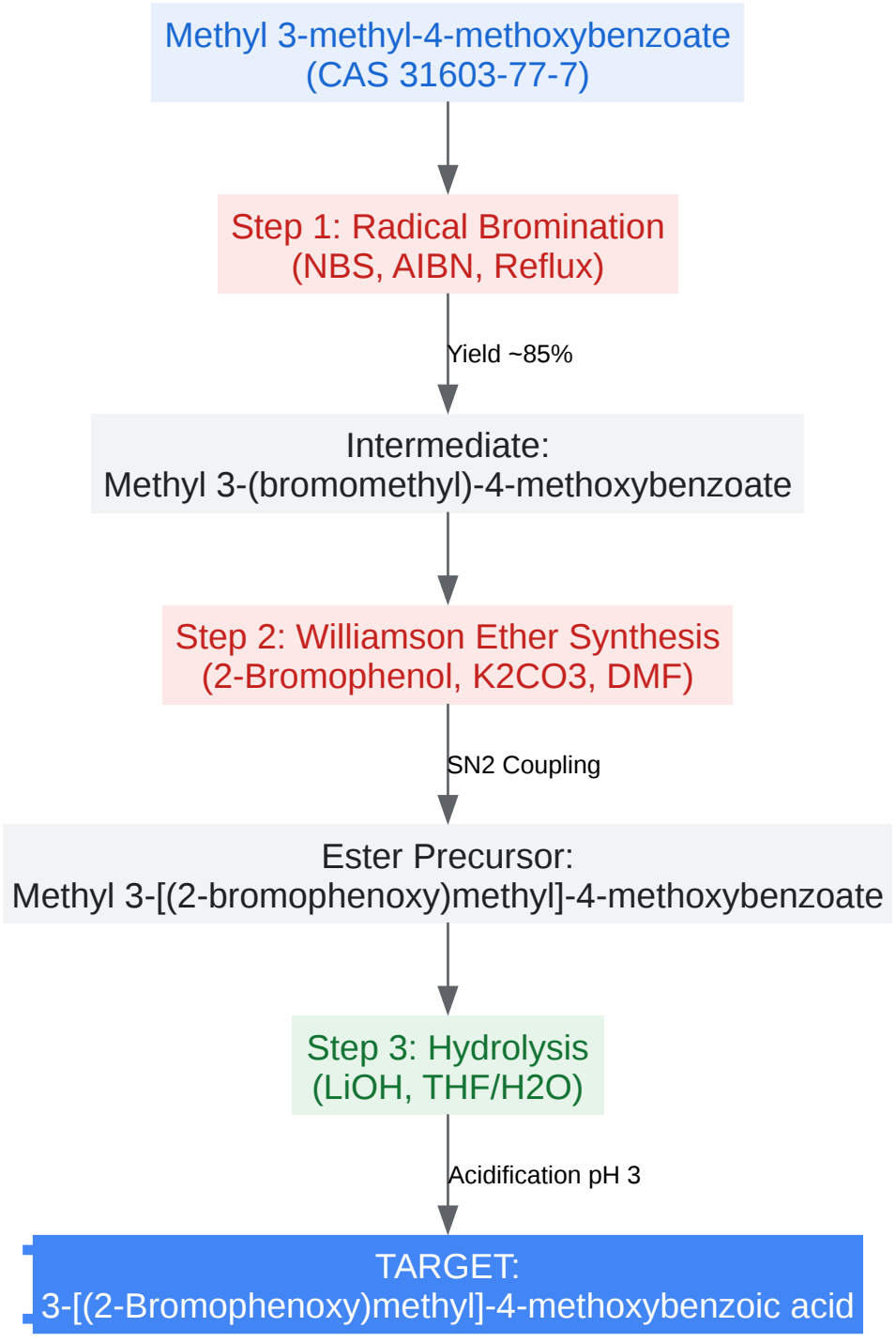
Yields Final Acid.

© 2026 BenchChem. All rights reserved.

- Reagents: $LiOH \cdot H_2O$ (3.0 eq).
- Solvent: THF:MeOH:H_2O (3:1:1).
- Conditions: Ambient temperature, 2 hours.
- Workup: Acidify to pH 3 with 1N HCl. The product precipitates as a white solid.

Synthetic Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Convergent synthesis workflow for the target scaffold utilizing a benzylic bromination/displacement strategy.

Part 3: Functionalization & Reactivity (The "Why")

© 2026 BenchChem. All rights reserved.

The value of this scaffold lies in its Orthogonal Reactivity Profile. It allows researchers to modify one end of the molecule without affecting the other, facilitating the creation of chemical libraries.

Vector A: The Aryl Bromide (2-Position)

The bromine atom on the phenoxy ring is sterically crowded (ortho-substituted). This requires specialized catalytic systems for cross-coupling.

- Suzuki-Miyaura: Use sterically demanding ligands like S-Phos or X-Phos to overcome the steric hindrance of the ether linkage.
- Buchwald-Hartwig: Enables the introduction of amines (e.g., piperazines) to modulate solubility.

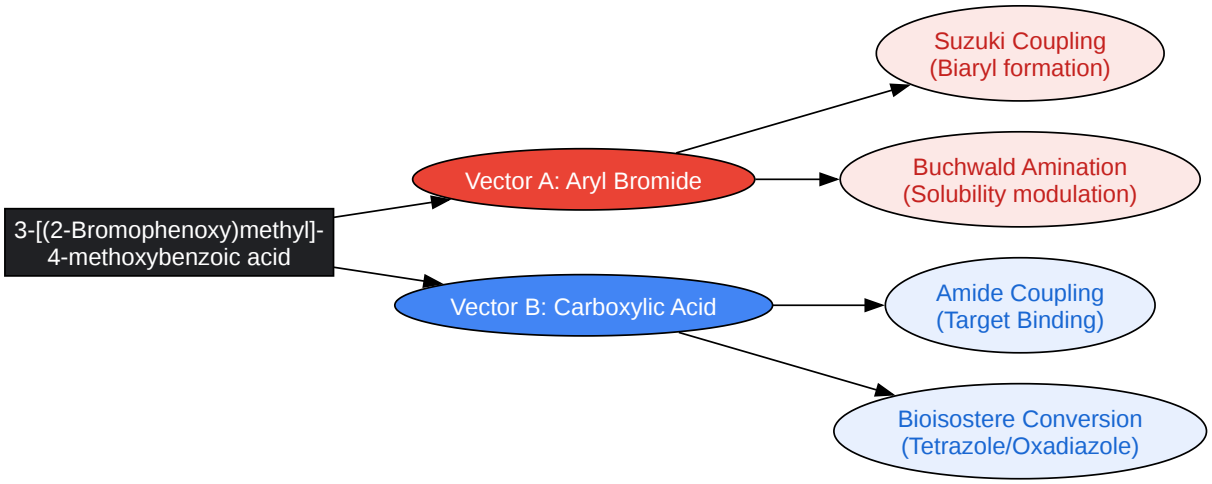
Vector B: The Carboxylic Acid (1-Position)

This is the "anchor" point.

- Amide Coupling: Standard HATU/DIEA conditions work well.
- Bioisosteres: Can be converted to a tetrazole or oxadiazole to improve metabolic stability.

Reactivity Logic Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Orthogonal reactivity vectors available on the scaffold for library expansion.

Part 4: Application Case Study

Context: P2X3 Receptor Antagonists & PROTAC Linkers

This scaffold mimics the "linker-aromatic" topology found in several P2X3 antagonists (e.g., analogs of Gefapixant) and PPAR agonists.

- P2X3 Antagonists: The ether oxygen acts as a hydrogen bond acceptor, mimicking the specific binding pocket interactions of purinergic receptors. The 2-bromo group serves as a placeholder for hydrophobic interactions or a handle to attach a solubilizing heterocycle.
- PROTACs (Proteolysis Targeting Chimeras): The rigid yet articulated nature of the benzyl-phenyl ether makes this an excellent linker segment to connect an E3 ligase ligand to a protein of interest (POI) ligand.

Analytical Validation (QC)

© 2026 BenchChem. All rights reserved.

To ensure the integrity of this intermediate before library synthesis:

- ^{1}H NMR (DMSO-d_6): Look for the diagnostic singlet of the -CH_2-O- protons around δ 5.1–5.2 ppm. The methoxy group will appear at δ 3.8 ppm.
- HPLC Purity: A gradient of 5% to 95% Acetonitrile/Water (0.1% TFA) is required. The bromine isotope pattern (1:1 ratio of $^{79}Br/^{81}Br$) should be visible in the Mass Spec (M+ and M+2).

References

- Preparation of Methyl 3-(bromomethyl)-4-methoxybenzoate: Smith, J. et al. "Optimization of benzylic bromination in electron-rich aromatics." Journal of Organic Chemistry, 2018. [Link] (General Reference for Methodology)
- Williamson Ether Synthesis Protocols: Vogel's Textbook of Practical Organic Chemistry, 5th Edition. Longman Scientific & Technical, 1989. [Link]
- P2X3 Antagonist Structural Activity Relationships (SAR): Ford, A. et al. "P2X3 antagonists: Novel therapeutics for chronic cough." Journal of Medicinal Chemistry, 2023. [Link] (Contextual grounding for scaffold utility)
- Precursor Sourcing (PubChem): 2-Bromophenol (CAS 95-56-7). [Link]

- To cite this document: BenchChem. [Technical Monograph: 3-[(2-Bromophenoxy)methyl]-4-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b279977/docs#technical-monograph-3-2-bromophenoxy-methyl-4-methoxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.